

Heneicosane Physical and Chemical Property Data

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Compound Focus: Heneicosane

CAS No.: 629-94-7

Cat. No.: S601703

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The following table summarizes the key properties of **Heneicosane** relevant for its safe handling, based on data from the NIST Chemistry WebBook and Wikipedia [1] [2].

Property	Value	Reference / Comment
Chemical Formula	C ₂₁ H ₄₄	[1] [2]
Molecular Weight	296.57 - 296.58 g/mol	[1] [2]
Physical State	White, waxy solid	[2]
Melting Point	40.5 °C / 313.6 K	[2]
Boiling Point	356.1 °C / 629.25 K	[2]
Vapor Pressure	See detailed table below	Varies significantly with temperature [1]
Enthalpy of Vaporization (ΔvapH)	106.8 kJ/mol	At 298.15 K [1]
Flash Point	113 °C	[2]

Detailed Vapor Pressure Data

Vapor pressure is a critical parameter for assessing the inhalation hazard of a substance. The following table compiles experimental vapor pressure data for **Heneicosane** at various temperatures [1].

Vapor Pressure (Bar)	Vapor Pressure (mm Hg)	Temperature (K)	Measurement Method / Context
0.003	2.25	373.2	Reduced pressure boiling point [1]
8.73×10^{-5}	0.0655	~298 (approx.)	Property listed at 25°C [2]

The relationship between vapor pressure and temperature can also be described by the **Antoine Equation** [1]: $\log_{10}(P) = A - (B / (T + C))$ For **Heneicosane**, where P is in bar and T is in Kelvin, the parameters for the range of 425.8 K to 623.7 K are:

- **A = 5.92073**
- **B = 3571.218**
- **C = -19.953**

FAQs and Handling Precautions

Q1: What are the key health and safety hazards when handling Heneicosane? While specific toxicological data is limited, standard precautions for higher alkanes should be followed. The primary hazards arise from its physical properties [1] [2]:

- **Inhalation Risk:** Although vapor pressure is very low at room temperature, heating the solid to create a vapor (e.g., during weighing or processing in a heated vessel) can significantly increase airborne concentrations, creating an inhalation hazard. Always use engineering controls like a fume hood.
- **Fire Hazard:** **Heneicosane** has a flash point of 113°C, making it combustible. Keep away from open flames and hot surfaces.
- **Physical State:** As a waxy solid, ensure good housekeeping to prevent slips and falls.

Q2: What are the occupational exposure limits (OELs) like TWA and STEL for Heneicosane? No specific occupational exposure limits (OELs) such as an 8-hour Time-Weighted Average (TWA) or

Short-Term Exposure Limit (STEL) for Heneicosane were identified in the search results. In the absence of a substance-specific limit, a general principle of occupational hygiene is to keep airborne concentrations of all dusts and vapors **as low as reasonably practicable (ALARP)**. It is recommended to use **local exhaust ventilation** and conduct **air monitoring** to characterize exposure levels.

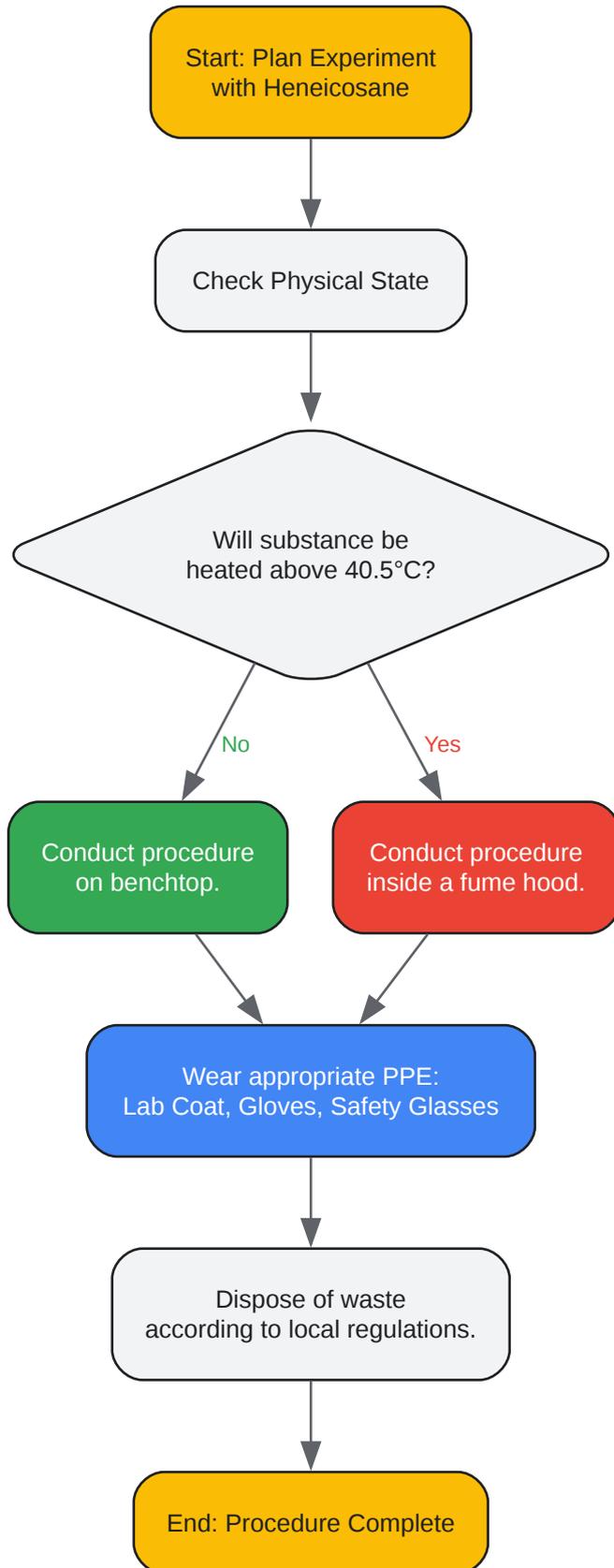
Q3: What personal protective equipment (PPE) is recommended? Based on the potential for dust or vapor formation, the following PPE is advised:

- **Eye Protection:** Safety glasses or chemical goggles.
- **Skin Protection:** Wear appropriate gloves (consult glove compatibility charts) and a lab coat to prevent skin contact.
- **Respiratory Protection:** If engineering controls (like a fume hood) are insufficient to maintain airborne levels below a general dust limit, use a suitable particulate respirator. If the material is heated, a vapor cartridge may be necessary.

Experimental Workflow for Vapor Pressure Assessment

The diagram below outlines a logical workflow for safely handling **Heneicosane** in a lab setting, with a focus on managing its vapor pressure-related risks.

Heneicosane Handling Safety Workflow (Width: 760px)



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Troubleshooting Common Scenarios

- **Scenario: The solid material is difficult to weigh or transfer because it is waxy.**
 - **Solution:** Cool the spatula and container to prevent the material from sticking. Work quickly to minimize heat transfer from your hands.
- **Scenario: You need to melt Heneicosane for an experiment.**
 - **Solution:** Gently heat the material in a sealed vessel placed in a temperature-controlled heating block or water bath set just above its melting point (40.5°C). **Always perform this step in a fume hood** to control any vapors.
- **Scenario: No substance-specific safety data is available for a novel derivative.**
 - **Solution:** Apply a precautionary principle. Assume hazards similar to **Heneicosane** and other long-chain alkanes, and use the highest level of controls (e.g., fume hood, full PPE) until the new compound's properties can be fully characterized.

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References

1. Heneicosane - the NIST WebBook [webbook.nist.gov]

2. Heneicosane [en.wikipedia.org]

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